

# Navigating the Safe Disposal of GSK2879552: A Procedural Guide

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## Compound of Interest

Compound Name: GSK2879552

Cat. No.: B1139488

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For researchers, scientists, and professionals in drug development, the proper disposal of investigational compounds like **GSK2879552** is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step information for the safe handling and disposal of **GSK2879552**, a selective and irreversible inhibitor of lysine-specific demethylase 1 (LSD1). Adherence to these procedures is vital to mitigate risks and ensure compliance with regulatory standards.

## Understanding GSK2879552: Key Safety Data

**GSK2879552** is an orally bioavailable compound with potential antineoplastic activity, currently under evaluation in clinical trials for cancer treatment.<sup>[1]</sup> Due to its potent biological activity, proper handling and disposal are imperative. The following table summarizes key information pertinent to its safe management.

Property	Data	Reference
Chemical Name	4-[[4-[[[(1R,2S)-2-phenylcyclopropyl]amino]methyl]-1-piperidiny]methyl]-benzoic acid	[1]
CAS Number	1401966-69-5	[1]
Molecular Formula	C <sub>23</sub> H <sub>28</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	364.5 g/mol	[1]
Storage Temperature	Powder: -20°C for up to 3 years. In solvent: -80°C for up to 1 year.	[2][3]
Known Hazards	The toxicological properties have not been thoroughly investigated. As with any investigational compound, it should be handled as a potentially hazardous substance.	
Personal Protective Equipment (PPE)	Standard laboratory PPE including safety glasses, gloves, and a lab coat should be worn.	

## Step-by-Step Disposal Protocol

The disposal of **GSK2879552**, as with any investigational drug, must comply with federal, state, and local regulations. The following procedure outlines the recommended steps for its proper disposal.

### 1. Initial Assessment and Segregation:

- Hazard Determination:** Before disposal, it is crucial to consult your institution's Environmental Health and Safety (EHS) department to determine if **GSK2879552** is classified as a

hazardous waste under the Resource Conservation and Recovery Act (RCRA) guidelines.<sup>[4]</sup>

- Segregation: Unused, partially used, or expired **GSK2879552** should be segregated from other laboratory waste streams.

## 2. Packaging for Disposal:

- Original Container: Whenever possible, the compound should be kept in its original container.
- Labeling: The container must be clearly labeled with the chemical name "**GSK2879552**" and any other identifiers required by your institution.
- Secure Containment: Ensure the container is securely sealed to prevent any leakage.

## 3. Disposal Pathway:

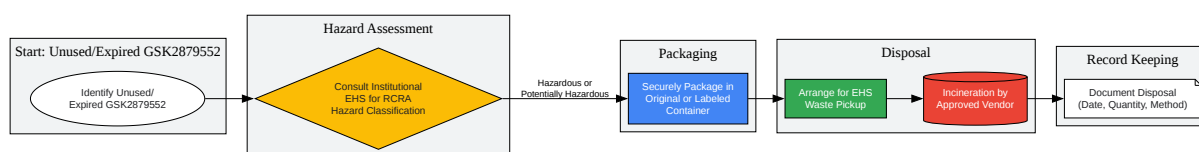
- Contact EHS: Do not dispose of **GSK2879552** down the drain or in the regular trash. Contact your institution's EHS office to arrange for pickup and disposal.<sup>[4]</sup>
- Hazardous Waste Vendor: The EHS department will typically coordinate with an approved environmental management vendor for the final disposal, which is usually incineration.<sup>[4]</sup>
- Documentation: Maintain a record of the disposal, including the date, quantity, and method of disposal, in accordance with your institution's policies and regulatory requirements.

## 4. Decontamination of Empty Containers and Labware:

- Empty Containers: Empty containers that once held **GSK2879552** should be managed as chemical waste unless thoroughly decontaminated. Consult your EHS department for appropriate decontamination procedures.
- Contaminated Labware: Any labware (e.g., vials, pipette tips) that has come into direct contact with **GSK2879552** should be disposed of as hazardous waste.

# Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **GSK2879552**.



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Caption: Workflow for the proper disposal of **GSK2879552**.

By following these established procedures, laboratory personnel can ensure the safe and compliant disposal of **GSK2879552**, thereby protecting themselves, their colleagues, and the environment. Always prioritize safety and consult with your institution's EHS department for specific guidance.

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- To cite this document: BenchChem. [Navigating the Safe Disposal of GSK2879552: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1139488#gsk2879552-proper-disposal-procedures\]](https://www.benchchem.com/product/b1139488#gsk2879552-proper-disposal-procedures)

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